

Validated HPLC method for 2-Amino-4,6-dimethoxypyrimidine assay

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Compound of Interest

Compound Name: *4,6-Dimethoxypyridin-2-amine*

Cat. No.: *B032576*

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A comprehensive guide to the validated High-Performance Liquid Chromatography (HPLC) method for the precise assay of 2-Amino-4,6-dimethoxypyrimidine, alongside a comparative analysis with alternative analytical techniques. This document is intended for researchers, scientists, and professionals in drug development seeking robust analytical methodologies.

Comparative Analysis of Analytical Methods

The selection of an appropriate analytical method is paramount for accurate quantification and quality control. Below is a comparison of a validated HPLC method with UV-Vis Spectrophotometry and Gas Chromatography-Mass Spectrometry (GC-MS) for the assay of 2-Amino-4,6-dimethoxypyrimidine.

Parameter	Validated HPLC Method	UV-Vis Spectrophotometry	Gas Chromatography-Mass Spectrometry (GC-MS)
Linearity (R^2)	> 0.999	> 0.995	> 0.998
Accuracy (%) Recovery	98.0 - 102.0%	95.0 - 105.0%	99.0 - 101.0%
Precision (% RSD)	< 2.0%	< 5.0%	< 1.5%
Limit of Detection (LOD)	~ 0.1 µg/mL	~ 1 µg/mL	~ 0.05 µg/mL
Limit of Quantitation (LOQ)	~ 0.3 µg/mL	~ 3 µg/mL	~ 0.15 µg/mL
Specificity	High	Moderate to Low	Very High
Typical Run Time	10 - 15 minutes	< 5 minutes	20 - 30 minutes
Cost & Complexity	Moderate	Low	High

Experimental Protocols

Detailed methodologies for the validated HPLC method and alternative techniques are provided below.

Validated HPLC Method

This method is designed for the accurate and precise quantification of 2-Amino-4,6-dimethoxypyrimidine.

- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
 - Mobile Phase: A gradient mixture of Acetonitrile and a 20 mM potassium dihydrogen phosphate buffer (pH adjusted to 3.5 with phosphoric acid).

- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 272 nm.
- Injection Volume: 10 μ L.
- Column Temperature: 30 °C.
- Sample Preparation:
 - Accurately weigh and dissolve the 2-Amino-4,6-dimethoxypyrimidine standard or sample in the mobile phase to a final concentration of approximately 100 μ g/mL.
 - Filter the solution through a 0.45 μ m syringe filter before injection.
- Validation Parameters:
 - Linearity: Determined by constructing a calibration curve with standard solutions at five concentration levels ranging from 10 to 150 μ g/mL.
 - Accuracy: Assessed by the recovery of spiked samples at three concentration levels (80%, 100%, and 120% of the nominal concentration).
 - Precision: Evaluated through repeatability (intra-day) and intermediate precision (inter-day) by analyzing six replicate samples at the nominal concentration.

Alternative Method 1: UV-Vis Spectrophotometry

A simpler, high-throughput method suitable for routine analysis where high specificity is not critical.

- Instrument: A calibrated UV-Vis spectrophotometer.
- Solvent: Methanol or a suitable buffer in which the analyte is stable and soluble.
- Procedure:
 - Determine the wavelength of maximum absorbance (λ_{max}) for 2-Amino-4,6-dimethoxypyrimidine in the chosen solvent.

- Prepare a series of standard solutions of known concentrations.
- Measure the absorbance of the standard solutions at the λ_{max} .
- Construct a calibration curve by plotting absorbance versus concentration.
- Measure the absorbance of the sample solution and determine the concentration from the calibration curve.

Alternative Method 2: Gas Chromatography-Mass Spectrometry (GC-MS)

Offers high specificity and sensitivity, particularly useful for identifying and quantifying the analyte in complex matrices.

- Chromatographic Conditions:

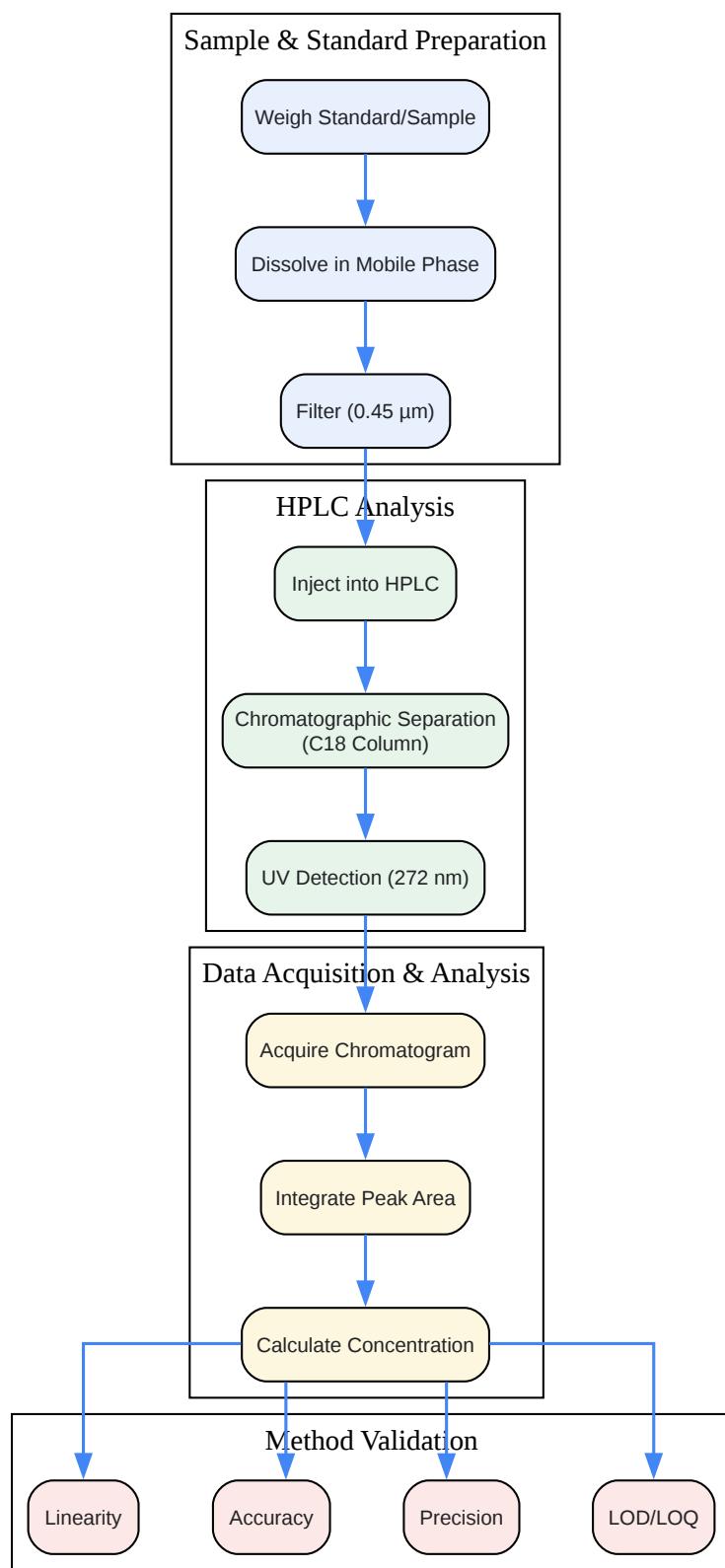
- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μm film thickness).
- Carrier Gas: Helium at a constant flow rate.
- Injector Temperature: 250 °C.
- Oven Temperature Program: Start at 100 °C, hold for 1 minute, then ramp to 280 °C at 15 °C/min, and hold for 5 minutes.
- MS Detector: Electron Ionization (EI) mode with a scan range of m/z 50-300.

- Sample Preparation:

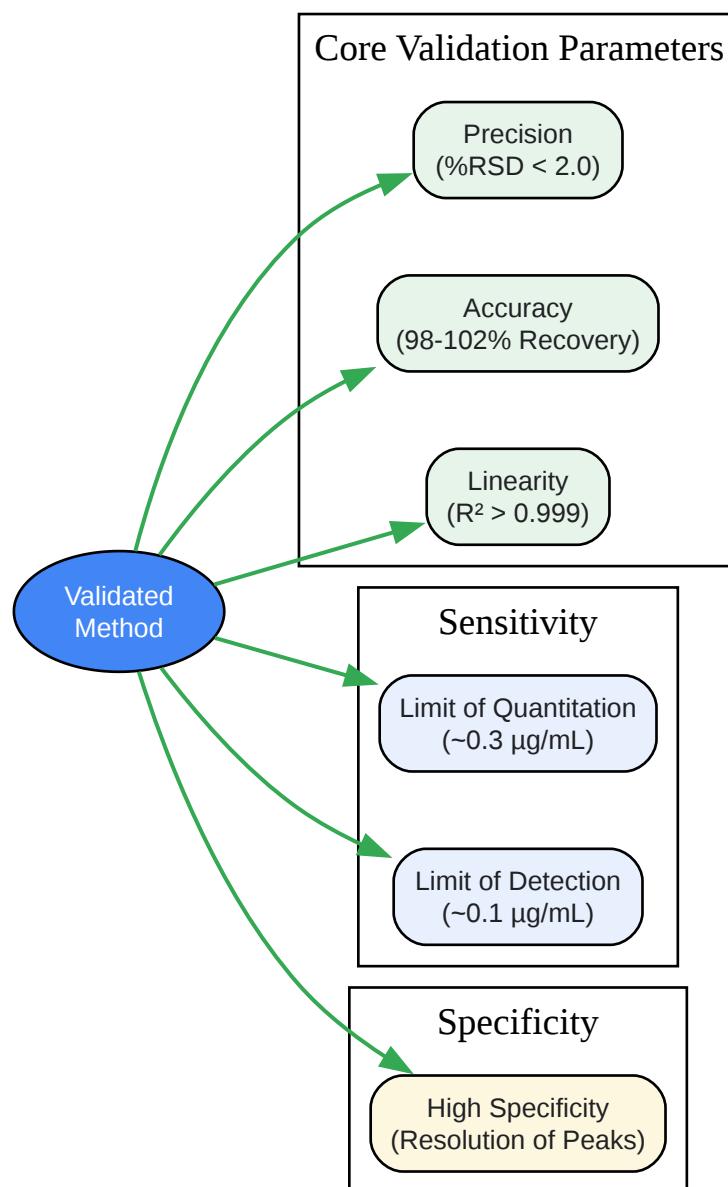
- Samples may require derivatization to improve volatility and thermal stability.
- Dissolve the sample in a suitable organic solvent.

Experimental Workflow and Logical Relationships

The following diagrams illustrate the experimental workflow for the validated HPLC method.

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Caption: Workflow for the validated HPLC assay of 2-Amino-4,6-dimethoxypyrimidine.



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Caption: Logical relationship of validation parameters for the analytical method.

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